

In-Depth Technical Guide: H-DL-Phe-OMe.HCl

Material Safety Data

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Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

Cat. No.: *B1352385*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **H-DL-Phe-OMe.HCl** (DL-Phenylalanine methyl ester hydrochloride). The information is compiled from various safety data sheets and scientific literature to ensure a thorough understanding of its properties and handling requirements.

Section 1: Chemical and Physical Properties

H-DL-Phe-OMe.HCl is an amino acid derivative widely used in pharmaceutical and food industries.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	5619-07-8, 15028-44-1	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C10H14ClNO2	[1][2][4][10]
Molecular Weight	215.68 g/mol	[1][4][11][12]
Appearance	White to off-white crystalline powder or solid	[4][11][12]
Melting Point	~160°C (decomposition)	[1][3][4][12]
Solubility	Slightly soluble in water. Soluble in Ethanol and Methanol.	[1][13][14]
Storage Temperature	2-8°C	[4][5][13]

Section 2: Safety and Hazard Information

The following tables summarize the key safety and hazard information for **H-DL-Phe-OMe.HCl**, compiled from multiple safety data sheets.

Hazard Identification

Hazard Statement	Precautionary Statement	Reference(s)
Causes skin irritation.	Wash skin thoroughly after handling. Wear protective gloves. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.	[15][16]
Causes serious eye irritation.	Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.	[15][16][17]
May cause respiratory irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[15][16][17]

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Move person to fresh air. If not breathing, give artificial respiration.	[10] [15] [18]
Skin Contact	Wash off with soap and plenty of water. Take off contaminated clothing immediately.	[10] [15] [18]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2] [10] [15]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.	[2] [10] [17]

Fire-Fighting Measures

Extinguishing Media	Hazardous Combustion Products	Fire-Fighting Equipment	Reference(s)
Use dry chemical, carbon dioxide, or alcohol-resistant foam.	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride gas.	Wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.	[10] [15] [18]

Handling and Storage

Handling	Storage	Reference(s)
Avoid dust formation. Avoid breathing vapors, mist, or gas. Avoid contact with skin and eyes. Use personal protective equipment as required.	Keep container tightly closed in a dry and well-ventilated place. Store in a cool place (2-8°C). Keep away from strong oxidizing agents.	[10][15][18]

Section 3: Experimental Protocols

Acute Oral Toxicity Assessment (Adapted from OECD Guideline 423)

This protocol outlines a general procedure for assessing the acute oral toxicity of **H-DL-Phe-OMe.HCl**, based on the OECD Test Guideline 423 (Acute Toxic Class Method).[19] This method is designed to classify the substance into a defined toxicity class based on the observed mortality.

1. Test Animals:

- Healthy, young adult rodents (rats are preferred) of a single sex (females are generally recommended).
- Animals should be acclimatized to the laboratory conditions for at least 5 days prior to the test.

2. Housing and Feeding Conditions:

- The temperature of the experimental animal room should be maintained at 22°C (± 3°C) with a relative humidity of 30-70%.[20]
- Animals are caged individually or in small groups of the same sex.
- Standard laboratory diet and drinking water are provided ad libitum, except for a brief fasting period before administration of the test substance.

3. Preparation of Doses:

- The test substance is typically administered in a constant volume over the dose range to be tested. The maximum volume of liquid that can be administered at one time depends on the size of the test animal, but for rodents, it should not normally exceed 1 mL/100g of body weight.[\[19\]](#)
- **H-DL-Phe-OMe.HCl** should be dissolved in a suitable vehicle (e.g., water or saline). The toxicological characteristics of the vehicle should be known.

4. Administration of Doses:

- The test substance is administered as a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Animals should be fasted (e.g., withholding food overnight for rats) before dosing.

5. Procedure:

- The method proceeds in a stepwise manner using a starting dose selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[\[19\]](#)
- The starting dose is administered to a group of three animals.
- The outcome (mortality or survival) in this group determines the next step:
 - If mortality occurs, the next dose is lower.
 - If no mortality occurs, the next dose is higher.
- Observations are made for at least 14 days.

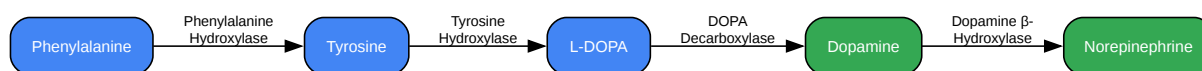
6. Observations:

- Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern), and changes in body weight.
- At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

Section 4: Biological Pathways and Workflows

Phenylalanine Metabolism to Catecholamines

H-DL-Phe-OMe.HCl is a derivative of the essential amino acid phenylalanine. In the body, phenylalanine is a precursor for the synthesis of important neurotransmitters, including dopamine and norepinephrine.^{[21][22][23][24]} The metabolic pathway is illustrated below.

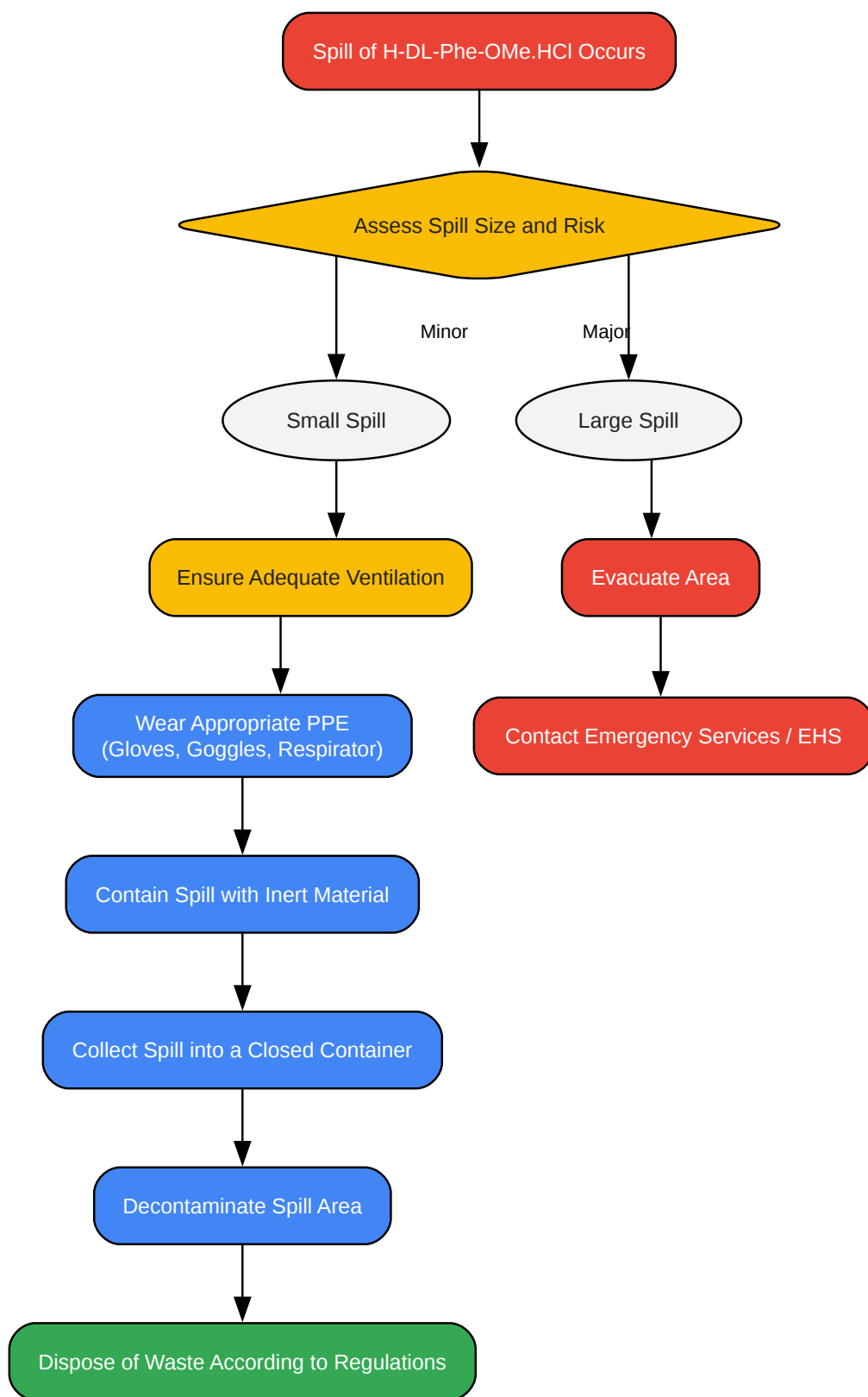


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Metabolic pathway of phenylalanine to dopamine and norepinephrine.

Emergency Response Workflow for Chemical Spill

The following diagram outlines a logical workflow for responding to a spill of **H-DL-Phe-OMe.HCl**, based on standard laboratory safety protocols and the information provided in its safety data sheets.



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Emergency response workflow for a chemical spill.

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